

# Application Notes and Protocols: Methyl 4-iodobenzoate as a Pharmaceutical Intermediate

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## Compound of Interest

Compound Name: Methyl 4-iodobenzoate

Cat. No.: B147186

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## Introduction

**Methyl 4-iodobenzoate** is a versatile aromatic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents. Its utility stems from the presence of two key functional groups: a methyl ester, which can be readily hydrolyzed to a carboxylic acid or converted to an amide, and an iodo group, which is an excellent leaving group for transition metal-catalyzed cross-coupling reactions. This reactivity profile makes **methyl 4-iodobenzoate** an ideal starting material for the construction of complex molecular architectures found in many active pharmaceutical ingredients (APIs).

This document provides detailed application notes and experimental protocols for the use of **methyl 4-iodobenzoate** in key organic reactions pivotal to pharmaceutical synthesis.

## Physicochemical Properties

Property	Value	Reference
CAS Number	619-44-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	[2]
Molecular Weight	262.04 g/mol	[2]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	114-117 °C	[3]
Purity	≥97%	[1]

## Key Applications in Pharmaceutical Synthesis

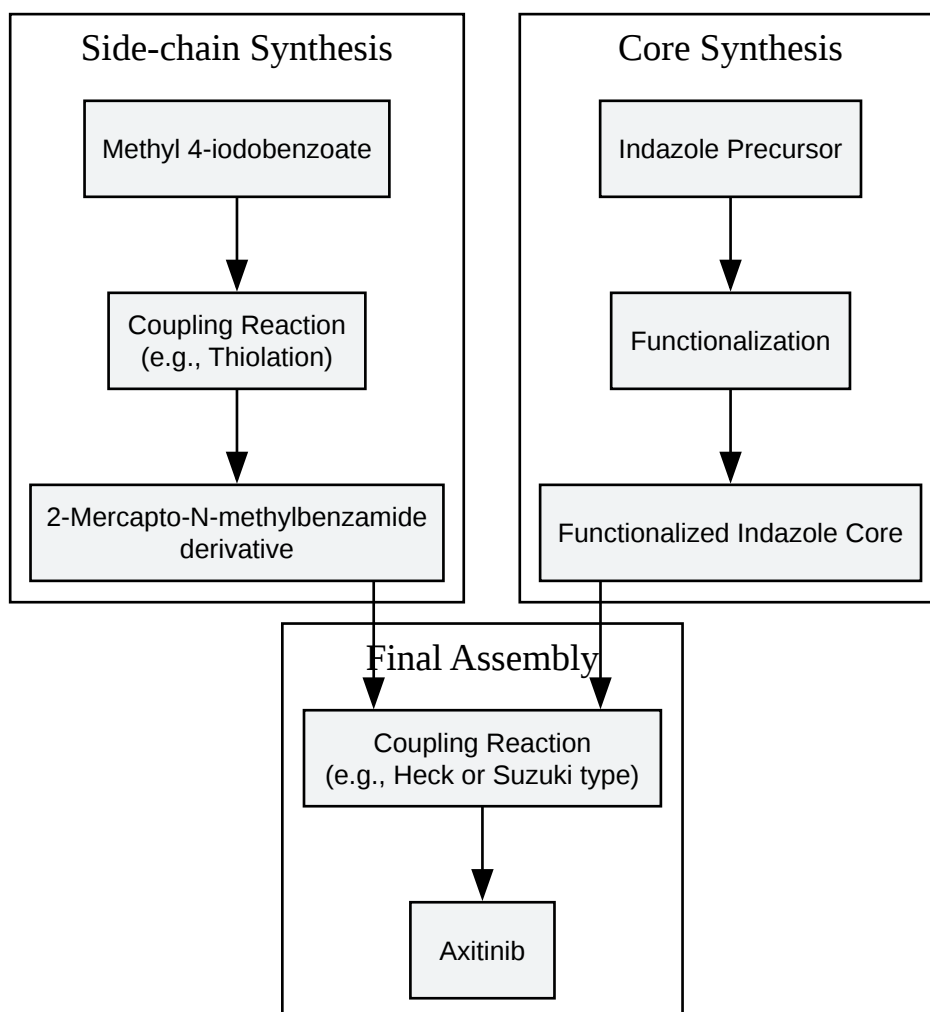
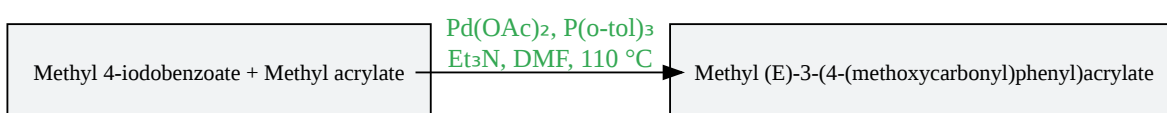
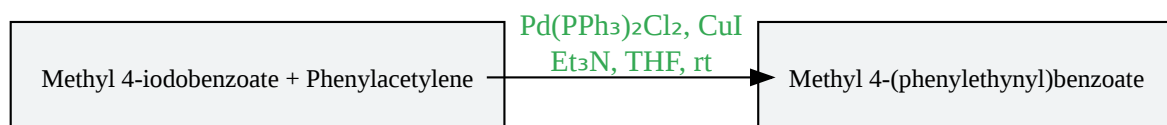
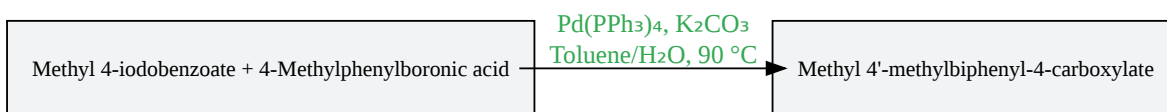
**Methyl 4-iodobenzoate** is a key intermediate in the synthesis of various pharmaceuticals, including drugs for cancer and infectious diseases.[4] Its primary applications involve palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura, Sonogashira, and Heck reactions. These reactions allow for the formation of carbon-carbon bonds, enabling the assembly of complex molecular frameworks.

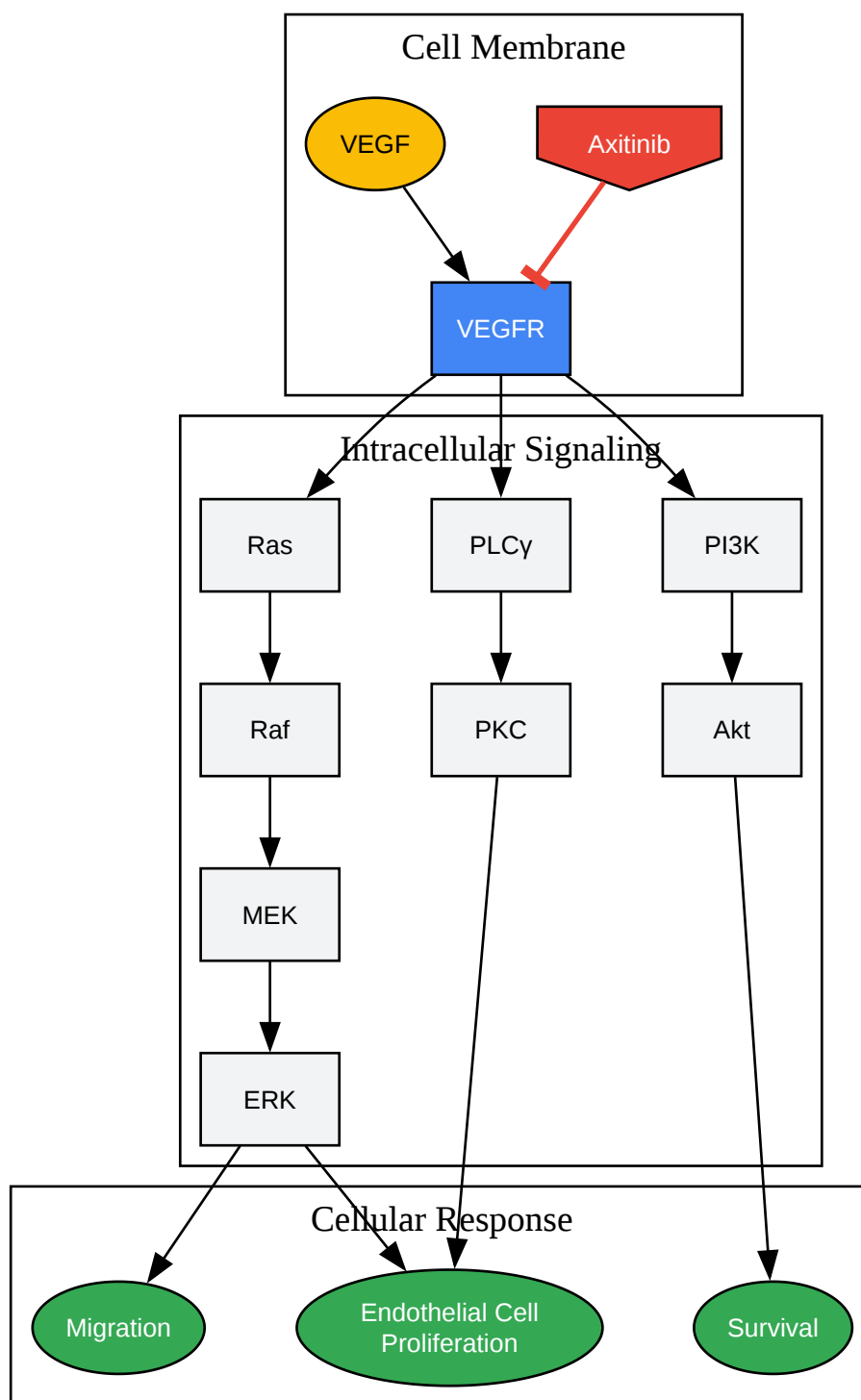
### Suzuki-Miyaura Coupling

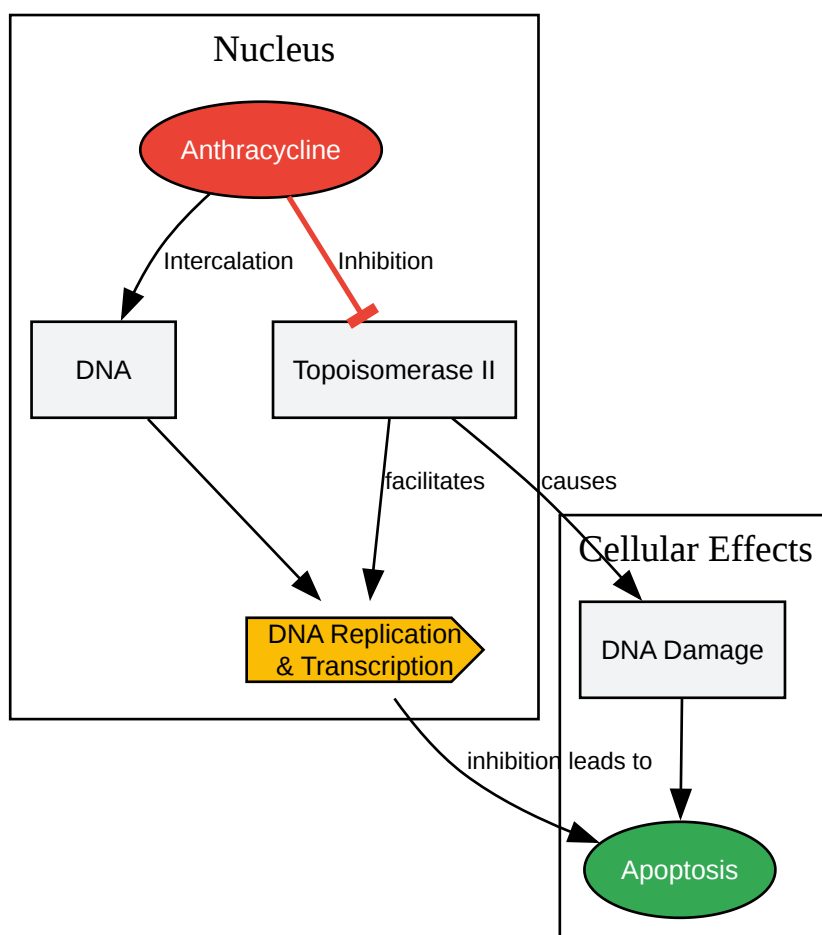
The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds between an organohalide and an organoboron compound. **Methyl 4-iodobenzoate** serves as the aryl halide partner, coupling with various boronic acids or esters to form biaryl structures, which are common motifs in pharmaceuticals. A notable example is the synthesis of intermediates for angiotensin II receptor antagonists like Telmisartan.[5][6]

This protocol describes the Suzuki-Miyaura coupling of **methyl 4-iodobenzoate** with 4-methylphenylboronic acid.

Reaction Scheme:







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## References

- 1. [youtube.com](https://www.youtube.com) [youtube.com]
- 2. axitinib pharmacokinetics pathwayRat Genome Database [rgd.mcw.edu]
- 3. [nbinno.com](https://nbinno.com) [nbinno.com]
- 4. [droracle.ai](https://droracle.ai) [droracle.ai]

- 5. [asianpubs.org](https://asianpubs.org) [[asianpubs.org](https://asianpubs.org)]
- 6. Efficient and improved synthesis of Telmisartan - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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